An In-depth Technical Guide to 1,2-Bis(4-bromophenyl)hydrazine

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Compound of Interest

Compound Name:	*1,2-Bis(4-bromophenyl)hydrazine*
CAS No.:	*19717-43-2*
Cat. No.:	*B3049190*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,2-Bis(4-bromophenyl)hydrazine**, a symmetrical diarylhydrazine derivative. The document details its commercial availability, physicochemical properties, and insights into its synthesis, compiled for researchers and professionals in drug development and organic synthesis.

Commercial Availability

1,2-Bis(4-bromophenyl)hydrazine (CAS No. 19717-43-2) is available as a research chemical from various specialized suppliers. While not as commonly stocked as its mono-substituted counterpart, (4-bromophenyl)hydrazine, it can be procured in quantities suitable for laboratory and research applications.

Table 1: Commercial Suppliers of **1,2-Bis(4-bromophenyl)hydrazine**

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Supplier	Product Number	Purity	Availability
BLD Pharm	BD01221556	Not specified	Inquire
Chemsigma	2427471	Not specified	Inquire
CookeChem	---	95%	Inquire
CymitQuimica	IN-DA002AN2	95%	Inquire
Benchchem	B178648	Not specified	Inquire

Physicochemical Properties

1,2-Bis(4-bromophenyl)hydrazine is a solid at room temperature. Its structure, featuring two bromophenyl groups attached to a hydrazine linker, imparts specific chemical characteristics relevant to its use in synthesis and potential biological applications.

Table 2: Physicochemical Data of **1,2-Bis(4-bromophenyl)hydrazine**

Property	Value	Source
CAS Number	19717-43-2	PubChem[1]
Molecular Formula	$C_{12}H_{10}Br_2N_2$	PubChem[1]
Molecular Weight	342.03 g/mol	PubChem[1]
Appearance	Solid (predicted)	---
Melting Point	Not available	---
Boiling Point	Not available	---
Solubility	Not available	---

Synthesis

A definitive, detailed experimental protocol for the synthesis of **1,2-Bis(4-bromophenyl)hydrazine** is not readily available in peer-reviewed literature, distinguishing it

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from the well-documented synthesis of (4-bromophenyl)hydrazine.[2][3][4] However, general principles of organic synthesis suggest a potential pathway.

The synthesis of symmetrical diarylhydrazines can often be achieved through the coupling of the corresponding aryl precursors. A plausible synthetic route could involve the oxidation of a 4-bromoaniline derivative or a related nitrogen-containing precursor. The logical workflow for such a synthesis is outlined below.



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Caption: Plausible synthetic workflow for **1,2-Bis(4-bromophenyl)hydrazine**.

Potential Applications and Research Directions

While specific biological activities or signaling pathway involvements for **1,2-Bis(4-bromophenyl)hydrazine** are not extensively documented, the broader class of hydrazine derivatives is known for a wide range of biological activities.[5] Hydrazones, which can be synthesized from hydrazines, are known to possess anticonvulsant, antimicrobial, and antitumor properties.[6]

The structure of **1,2-Bis(4-bromophenyl)hydrazine** makes it a candidate for investigation in several areas:

- Precursor in Heterocyclic Synthesis: The hydrazine moiety is a key building block for the synthesis of various nitrogen-containing heterocyclic compounds, which are prevalent in pharmaceuticals.[7][8]
- Ligand in Coordination Chemistry: The nitrogen atoms can act as coordination sites for metal ions, making it a potential ligand for the synthesis of novel metal complexes with catalytic or material science applications.

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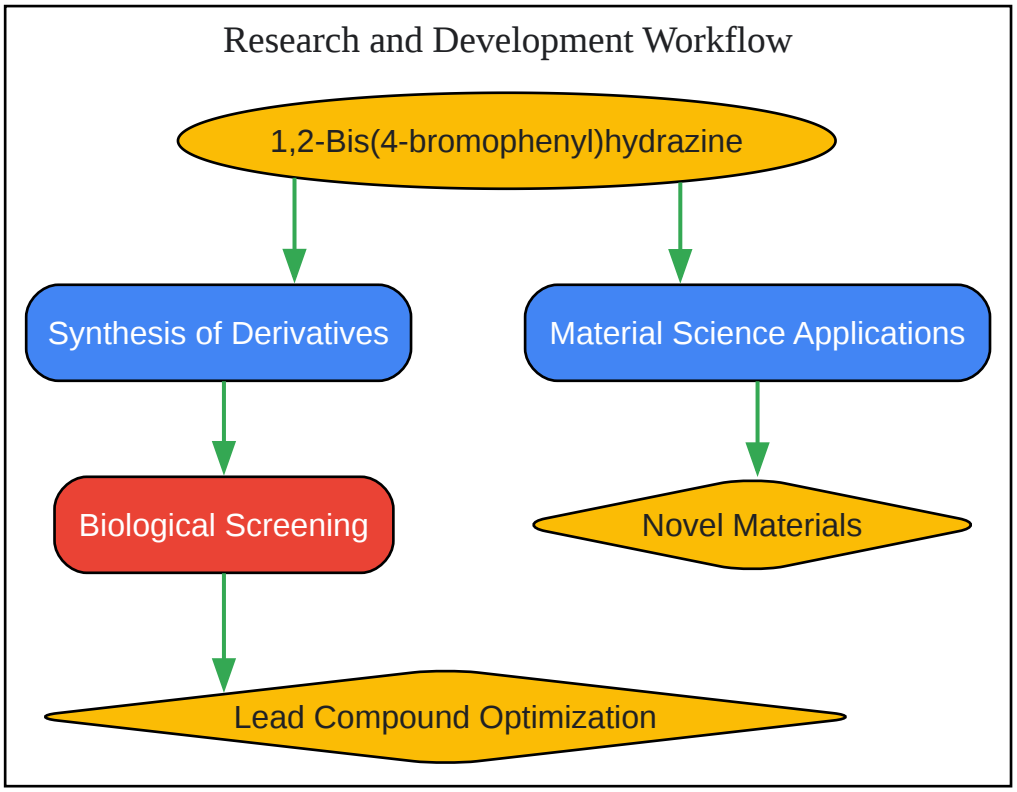
- Fragment in Drug Discovery: The bromophenyl groups offer sites for further functionalization, allowing for the generation of a library of derivatives for screening in drug discovery programs.

The logical relationship for exploring the utility of this compound is depicted in the following diagram.



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Caption: Workflow for exploring applications of **1,2-Bis(4-bromophenyl)hydrazine**.

Conclusion

1,2-Bis(4-bromophenyl)hydrazine is a commercially available symmetrical diarylhydrazine with potential for applications in organic synthesis and medicinal chemistry. While detailed experimental data and specific biological activities are yet to be extensively reported, its structural features suggest it as a valuable starting material for the synthesis of novel heterocyclic compounds and other functional molecules. Further research into the synthesis and applications of this compound is warranted to fully explore its scientific potential.

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